

An In-depth Technical Guide to Benzyl Isovalerate: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Benzyl isovalerate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **benzyl isovalerate**, a widely used fragrance and flavor ingredient. The information is presented to support research and development activities in various scientific fields.

Chemical Identity and Physical Properties

Benzyl isovalerate, also known as benzyl 3-methylbutanoate, is a carboxylic ester characterized by a powerful, fruity, and sweet aroma.^{[1][2][3]} It is a colorless liquid at room temperature.^{[2][4]} The key chemical and physical properties of **benzyl isovalerate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	[4][5][6]
Molecular Weight	192.25 g/mol	[5][6][7][8]
IUPAC Name	Benzyl 3-methylbutanoate	[5]
CAS Number	103-38-8	[4][5][7]
Appearance	Colorless liquid	[2][4]
Boiling Point	245-247 °C (at 760 mmHg) 116 °C (at 9 mmHg)	[1][4][7][8]
Density	0.988 g/mL at 25 °C	[1][2][7][8]
Refractive Index	n _{20/D} 1.488	[1][7][8]
Solubility	Insoluble in water; poorly soluble in glycerol, propylene glycol; soluble in oils.	[2]
SMILES	CC(C)CC(=O)OCC1=CC=CC=C1	[5][7][8]
InChI Key	HVJKZICIMIWFCP-UHFFFAOYSA-N	[5][6][9][10]

Chemical Structure

The structural formula of **benzyl isovalerate** consists of a benzyl group attached to the oxygen atom of the carboxylate group of isovaleric acid.

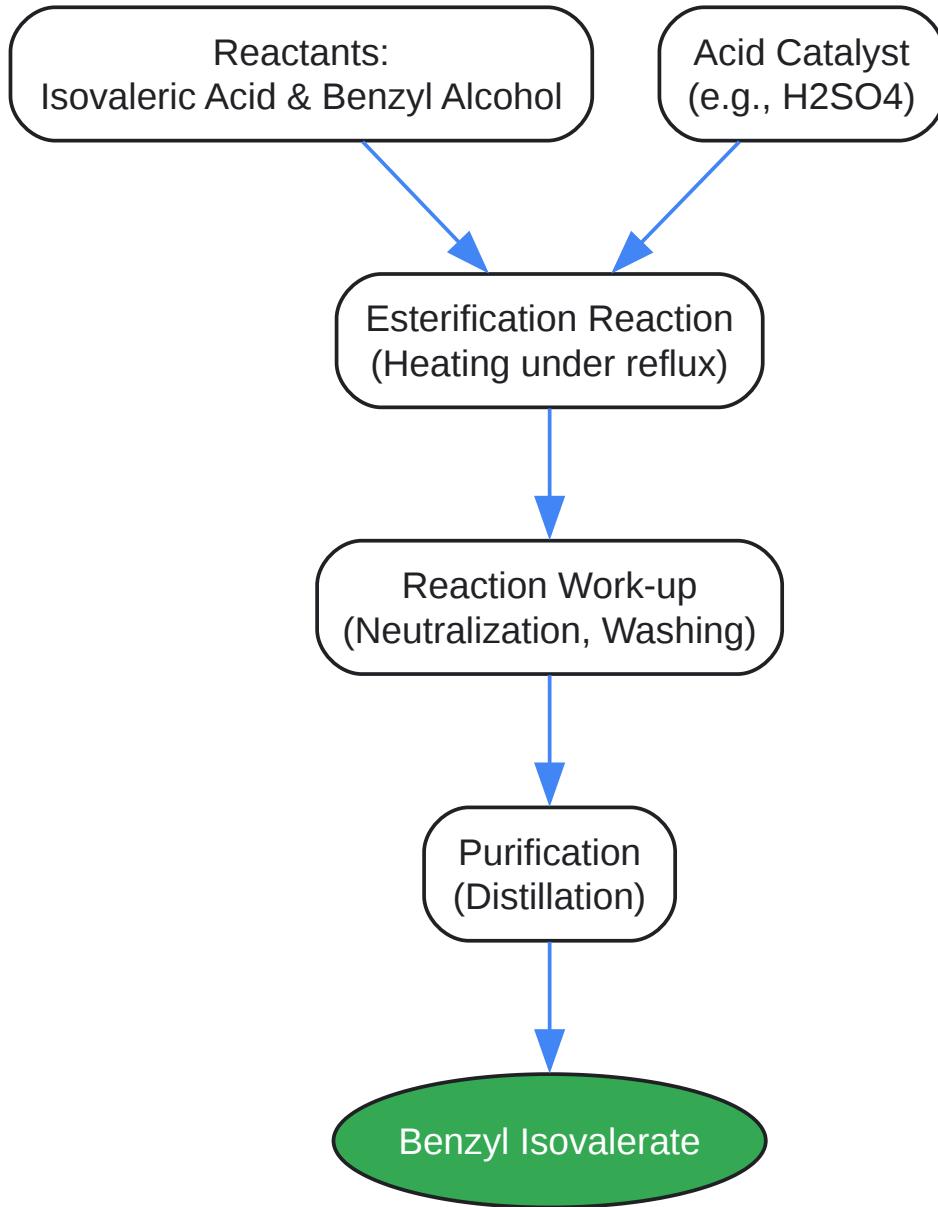
Figure 1: Chemical Structure of **Benzyl Isovalerate**

Synthesis

The primary method for the synthesis of **benzyl isovalerate** is the Fischer esterification of isovaleric acid (3-methylbutanoic acid) with benzyl alcohol.[11] This reaction is typically catalyzed by a strong acid. While detailed, specific experimental protocols from peer-reviewed

literature are not readily available in the provided search results, the general workflow for this synthesis is well-established in organic chemistry.

General Synthesis Workflow of Benzyl Isovalerate



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Figure 2: General Synthesis Workflow

Methodology Outline:

- Reactant Mixing: Isovaleric acid and benzyl alcohol are combined, typically in a 1:1 molar ratio, in a round-bottom flask.
- Catalyst Addition: A catalytic amount of a strong acid, such as sulfuric acid, is added to the mixture.
- Reaction: The mixture is heated under reflux for a specified period to drive the equilibrium towards the formation of the ester. The water produced during the reaction can be removed to improve the yield.
- Work-up: After cooling, the reaction mixture is neutralized with a weak base (e.g., sodium bicarbonate solution) and washed with water to remove the acid catalyst and any unreacted starting materials.
- Purification: The crude **benzyl isovalerate** is then purified, commonly by vacuum distillation, to obtain the final product with high purity.

Spectroscopic Data

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **benzyl isovalerate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available for **benzyl isovalerate**, providing detailed information about the hydrogen and carbon framework of the molecule.[9][10]
- Mass Spectrometry (MS): GC-MS analysis is commonly used to identify and quantify **benzyl isovalerate**. The mass spectrum shows characteristic fragmentation patterns that are unique to the molecule.[5]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present in **benzyl isovalerate**, notably the characteristic ester carbonyl (C=O) stretch.

While the availability of this data is confirmed, detailed experimental protocols for acquiring these spectra were not found in the initial search. Researchers should refer to standard analytical chemistry textbooks and databases for generalized methodologies.

Applications in Research and Development

Benzyl isovalerate serves as a valuable building block in organic synthesis.[4][12] Its ester functionality allows for a variety of chemical transformations, making it a useful intermediate in the synthesis of more complex molecules. In the context of drug development, while not a therapeutic agent itself, its chemical properties and stability may be of interest in the design and synthesis of novel compounds. Its use as a flavoring agent has been evaluated for safety by the Joint FAO/WHO Expert Committee on Food Additives (JECFA), which concluded that it poses no safety concern at current levels of intake when used as a flavoring agent.[5]

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